

Personal protective equipment for handling NMS-P515

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Compound of Interest

Compound Name: NMS-P515

Cat. No.: B15588095

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Essential Safety and Handling Guide for NMS-P515

This document provides crucial safety and logistical information for the handling and disposal of **NMS-P515**, a potent and stereospecific PARP-1 inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Overview of NMS-P515

NMS-P515 is a highly potent inhibitor of Poly (ADP-ribose) polymerase-1 (PARP-1), an enzyme critical for DNA repair.^{[1][2]} Its targeted mechanism of action makes it a valuable tool in cancer research. However, its potency necessitates stringent handling protocols to minimize exposure and ensure personnel safety.

Property	Value	Reference
Target	PARP-1	[1][2]
Binding Affinity (Kd)	16 nM	[1]
Cellular IC50 (HeLa cells)	27 nM	[1]
Form	Typically a solid	N/A
Storage (Lyophilized)	-20°C, desiccated	N/A
Storage (In solution)	-20°C, use within 3 months	N/A

Personal Protective Equipment (PPE)

Due to the potent nature of **NMS-P515**, a comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.

Protection Type	Specific Recommendations
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile) at all times. Inspect gloves for integrity before each use. For extended handling, consider double-gloving.
Eye Protection	Chemical safety goggles or a face shield are required to protect against splashes or airborne particles.
Body Protection	A fully buttoned lab coat must be worn. For procedures with a high risk of splashes, a chemically resistant apron is recommended.
Respiratory Protection	For procedures that may generate dust or aerosols (e.g., weighing, preparing concentrated solutions), a certified respirator (e.g., N95 or higher) should be used within a ventilated enclosure.

Handling and Operational Plan

Adherence to a strict operational plan is crucial for the safe handling of potent compounds like **NMS-P515**.

3.1. Designated Work Area

- All work with **NMS-P515** should be conducted in a designated area, such as a chemical fume hood or a ventilated laminar flow enclosure, to minimize the risk of airborne exposure.
- The work surface should be covered with absorbent, disposable liners to contain any spills.

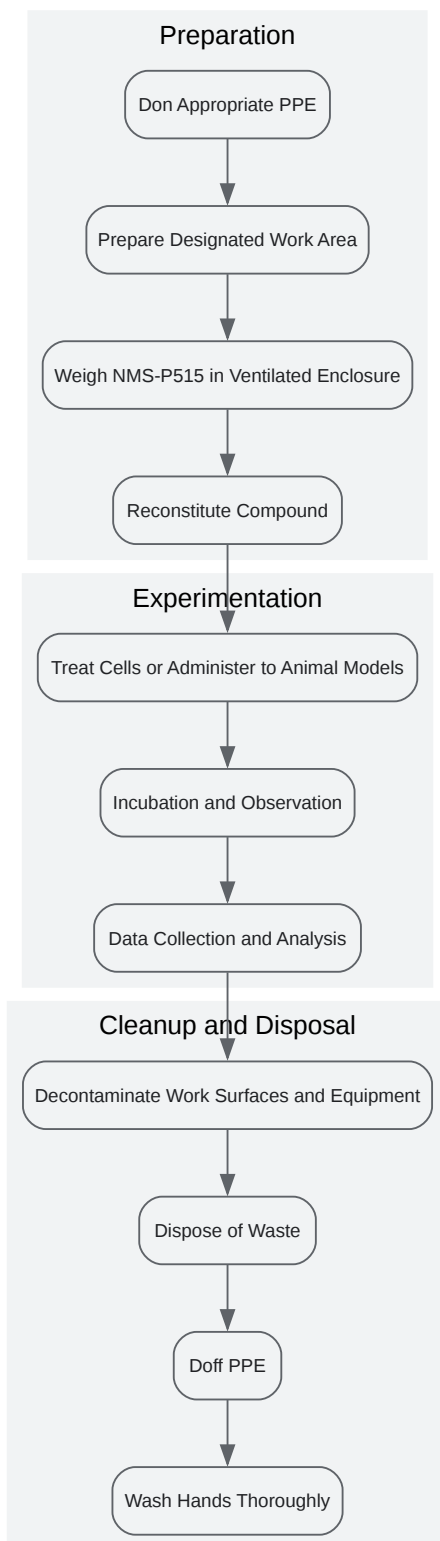
3.2. Weighing and Reconstitution

- Weighing of solid **NMS-P515** should be performed in a ventilated balance enclosure or a glove box to prevent the generation of airborne dust.
- Use dedicated, clearly labeled spatulas and weighing boats.
- When reconstituting the compound, add the solvent slowly to the solid to avoid splashing.

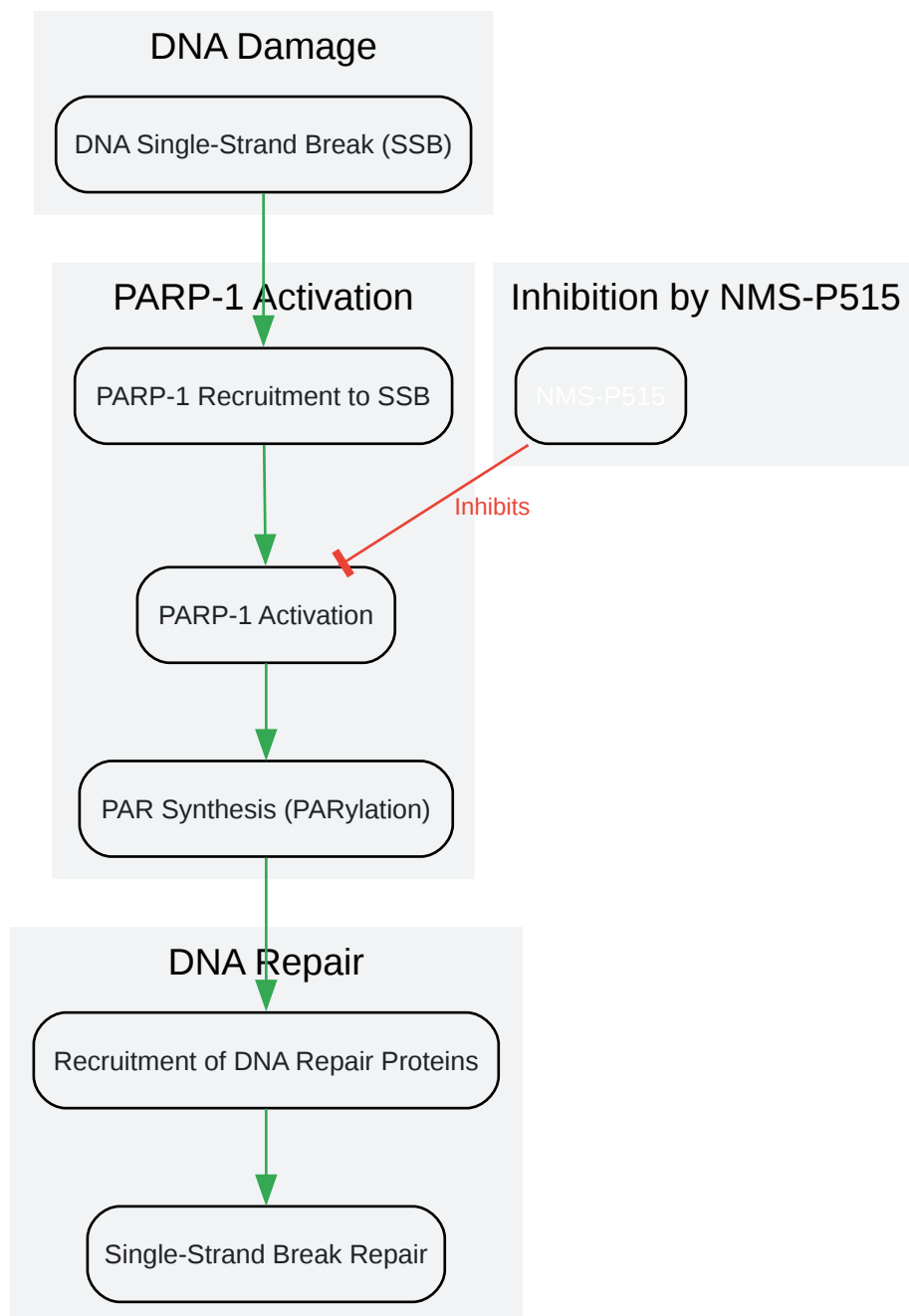
3.3. General Laboratory Workflow

The following diagram outlines a standard workflow for handling **NMS-P515** in a research setting.

Experimental Workflow for NMS-P515 Handling



PARP-1 Signaling Pathway in DNA Repair



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References

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